

Overcoming solubility issues of 2-Aminoterephthalic acid in solvents

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Compound of Interest

Compound Name: 2-Aminoterephthalic acid

Cat. No.: B087838

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Technical Support Center: 2-Aminoterephthalic Acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **2-Aminoterephthalic acid**.

Frequently Asked Questions (FAQs)

1. What is the general solubility of **2-Aminoterephthalic acid**?

2-Aminoterephthalic acid is a yellow crystalline powder that is slightly soluble in water and many common organic solvents at room temperature.^[1] Its solubility is significantly influenced by the solvent's polarity, temperature, and the pH of the solution. It is generally more soluble in polar aprotic solvents like DMSO and DMF and in alcohols, especially at elevated temperatures.

2. What is the solubility of **2-Aminoterephthalic acid** in common laboratory solvents?

The solubility of **2-Aminoterephthalic acid** varies across different solvents. The following table summarizes available quantitative and qualitative solubility data.

Solvent	Solubility	Temperature (°C)	Notes
Water	Slightly soluble/Insoluble[1][2]	Room Temperature	Solubility is low under neutral pH conditions.
Methanol	Slightly soluble, increases with temperature[2][3]	See detailed table below	One of the better alcoholic solvents for dissolution.
Ethanol	Solubility increases with temperature[3]	See detailed table below	Good solubility, especially when heated.
Dimethyl Sulfoxide (DMSO)	100 mg/mL (552.03 mM)[4]	Room Temperature	High solubility; sonication may be required.[4]
N,N-Dimethylformamide (DMF)	Soluble	Not specified	Often used in syntheses involving 2-aminoterephthalic acid.
Acetone	Partially soluble	Not specified	Often used in combination with other solvents like DMF.
Acetonitrile (ACN)	Poorly soluble	Not specified	Generally not a preferred solvent for high concentrations.
Tetrahydrofuran (THF)	Poorly soluble	Not specified	Generally not a preferred solvent for high concentrations.

Solubility in Alcohols at Various Temperatures[3][5]

Solvent	Solubility (mole fraction $\times 10^3$) at 303.15 K (30°C)	Solubility (mole fraction $\times 10^3$) at 313.15 K (40°C)	Solubility (mole fraction $\times 10^3$) at 323.15 K (50°C)	Solubility (mole fraction $\times 10^3$) at 333.15 K (60°C)
Methanol	1.53	2.23	3.21	4.59
Ethanol	0.89	1.31	1.89	2.69
1-Propanol	0.48	0.71	1.03	1.47
2-Propanol	0.65	0.96	1.38	1.96
1-Butanol	0.32	0.47	0.68	0.97
2-Butanol	0.43	0.63	0.91	1.29
2-Methyl-2- propanol	0.64	0.94	1.35	1.92
3-Methyl-1- butanol	0.25	0.37	0.53	0.76

3. How can I improve the solubility of **2-Aminoterephthalic acid**?

Several techniques can be employed to enhance the solubility of **2-Aminoterephthalic acid**:

- Heating: Gently heating the solvent-solute mixture can significantly increase the solubility.
- Sonication: Using an ultrasonic bath or probe sonicator can help break down solute agglomerates and accelerate dissolution.[\[6\]](#)[\[7\]](#)
- pH Adjustment: As an amphoteric compound with both acidic carboxylic acid groups and a basic amino group, its solubility is highly pH-dependent.

4. What is the recommended procedure for dissolving **2-Aminoterephthalic acid**?

The optimal procedure depends on the desired solvent and concentration. Below are some recommended starting protocols.

Experimental Protocols

Protocol 1: Dissolution in DMSO

- Weighing: Accurately weigh the desired amount of **2-Aminoterephthalic acid**.
- Solvent Addition: Add the desired volume of high-purity, anhydrous DMSO. For higher concentrations (e.g., up to 100 mg/mL), use of a freshly opened bottle of DMSO is recommended as it is hygroscopic.[\[4\]](#)
- Initial Mixing: Vortex the mixture at room temperature for 1-2 minutes.
- Sonication (if necessary): If the compound does not fully dissolve, place the vial in an ultrasonic bath. Sonicate in intervals of 5-10 minutes, checking for dissolution after each interval. A bath sonicator can be used for this purpose.[\[8\]](#)
- Gentle Heating (optional): If sonication is insufficient, gently warm the mixture to 40-50°C with continuous stirring. Avoid excessive heat to prevent potential degradation.

Protocol 2: Dissolution in Alcohols (e.g., Methanol, Ethanol)

- Weighing and Solvent Addition: Add the **2-Aminoterephthalic acid** to the desired volume of alcohol.
- Stirring and Heating: Place the mixture on a stirrer hotplate and begin stirring. Gradually increase the temperature to 40-60°C. The solubility of **2-aminoterephthalic acid** in alcohols increases significantly with temperature.[\[3\]](#)
- Monitoring: Continue stirring and heating until the solid is completely dissolved. Do not exceed the boiling point of the solvent.
- Cooling: Allow the solution to cool to the desired experimental temperature. Be aware that precipitation may occur upon cooling if the solution is supersaturated at the lower temperature.

Protocol 3: Dissolution in Aqueous Solutions via pH Adjustment

2-Aminoterephthalic acid has a predicted pKa of approximately 3.95 for its carboxylic acid groups.[9] This amphoteric nature allows for its dissolution in both acidic and basic aqueous solutions.

- To dissolve in a basic solution:
 - Create a slurry of **2-Aminoterephthalic acid** in water.
 - Slowly add a base (e.g., 1M NaOH or 1M NH₄OH) dropwise while stirring.
 - Monitor the pH. As the pH increases above the pKa of the carboxylic acid groups, they will deprotonate, forming a more soluble carboxylate salt.
 - Continue adding base until the solid is fully dissolved.
- To dissolve in an acidic solution:
 - Create a slurry of **2-Aminoterephthalic acid** in water.
 - Slowly add an acid (e.g., 1M HCl) dropwise while stirring.
 - Monitor the pH. As the pH decreases, the amino group will become protonated, forming a more soluble ammonium salt.
 - Continue adding acid until the solid is fully dissolved.

Troubleshooting Guide

Issue: The compound is not dissolving even after following the protocol.

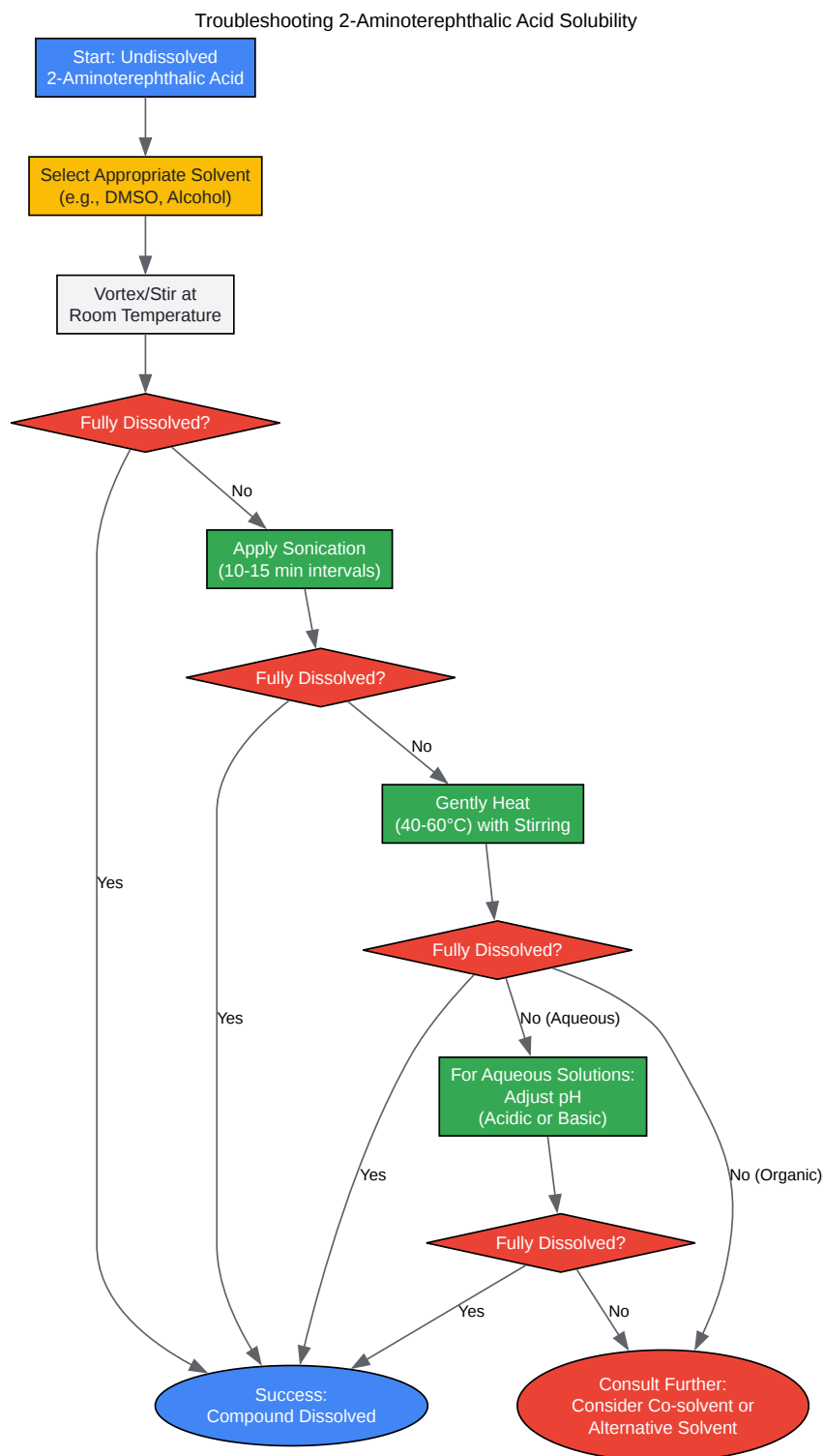
- Increase Temperature: For organic solvents, gradually increase the temperature while stirring. Be mindful of the solvent's boiling point and the compound's thermal stability (it decomposes at 324°C).[1][2]
- Increase Sonication Time: Extend the sonication time, ensuring the sample does not overheat.

- **Use a Co-solvent:** In some cases, a mixture of solvents can improve solubility. For example, a mixture of DMF and ethanol is used in the synthesis of metal-organic frameworks.[3]
- **pH Adjustment (for aqueous solutions):** Ensure the pH is sufficiently above or below the isoelectric point to achieve complete dissolution.

Issue: The compound precipitates out of solution.

- **Temperature Change:** Precipitation upon cooling is common if the solution was prepared at an elevated temperature and is supersaturated at room temperature. Maintain a higher temperature if the experimental conditions allow.
- **pH Shift:** In aqueous solutions, a change in pH towards the isoelectric point can cause precipitation. Ensure the solution is adequately buffered.
- **Solvent Evaporation:** Evaporation of the solvent will increase the concentration and can lead to precipitation. Keep the container sealed.

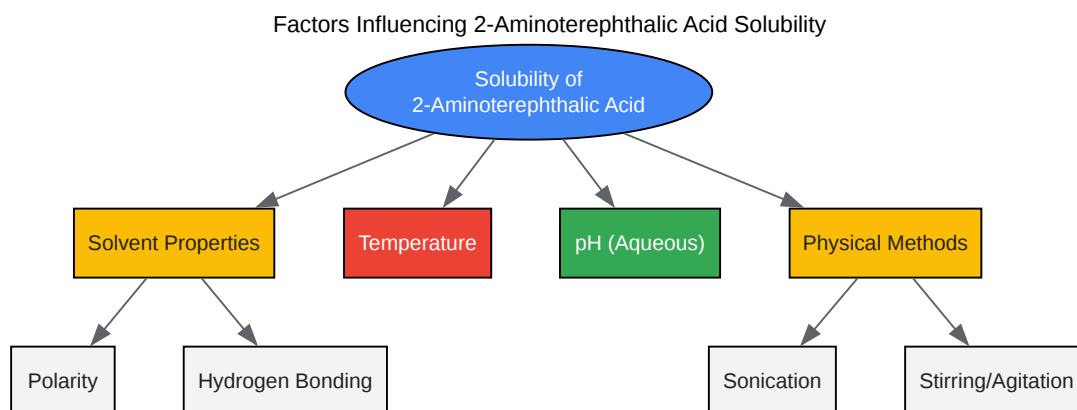
Visual Troubleshooting Workflow



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Caption: A step-by-step workflow for dissolving **2-Aminoterephthalic acid**.

Logical Relationship of Factors Affecting Solubility



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Caption: Key factors that impact the solubility of **2-Aminoterephthalic acid**.

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